

Personal protective equipment for handling beta-Caryophyllene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *beta-Caryophyllene*

Cat. No.: *B1668595*

[Get Quote](#)

Essential Safety and Handling Guide for beta-Caryophyllene

This guide provides crucial safety and logistical information for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **beta-Caryophyllene**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure a safe laboratory environment.

Key Safety Data

The following table summarizes important quantitative safety data for **beta-Caryophyllene**. Note that some values may refer to **beta-Caryophyllene** in a solution, as specified.

Parameter	Value	Source
CAS Number	87-44-5	[1][2][3]
Molecular Formula	C ₁₅ H ₂₄	[1]
Molecular Weight	204.35 g/mol	[1]
Flash Point	12 °C (53.6 °F)	In solution with propan-2-ol[4]
Boiling Point	82 °C (179.6 °F)	In solution with propan-2-ol[4]
Auto-ignition Temperature	425 °C (797 °F)	In solution with propan-2-ol[4]
Occupational Exposure Limits	Not established	[1][5][6]

Personal Protective Equipment (PPE)

When handling **beta-Caryophyllene**, the use of appropriate PPE is mandatory to minimize exposure and ensure personal safety.

- **Eye and Face Protection:** Always wear safety goggles with side shields to protect against splashes.[1][2][6][7]
- **Hand Protection:** Chemical-resistant gloves are required.[1][2][5][6][7][8][9][10] Inspect gloves for any damage before use and utilize proper glove removal techniques to avoid skin contact.[6]
- **Body Protection:** Wear a lab coat or impervious clothing.[1][6] For tasks with a higher risk of exposure, disposable sleeves may be worn.[11] Any contaminated clothing must be removed immediately and washed before being reused.[5][8][9]
- **Respiratory Protection:** Under conditions of adequate ventilation, respiratory protection is generally not necessary.[6][7] If vapors or aerosols are generated, a suitable respirator must be used.[1][5]

Operational Plan: Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical for maintaining a safe laboratory environment.

Handling Procedures

- Ventilation: Always handle **beta-Caryophyllene** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[12\]](#)
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes, and prevent inhalation of vapors or mists.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[12\]](#)
- Hygiene Practices: Do not eat, drink, or smoke in areas where **beta-Caryophyllene** is handled.[\[1\]](#) Always wash hands thoroughly with soap and water after handling the substance.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Ignition Sources: Keep the substance away from heat, sparks, open flames, and other potential ignition sources.[\[7\]](#)[\[8\]](#)[\[12\]](#) Take precautionary measures against static discharge.[\[3\]](#)[\[12\]](#)

Storage Procedures

- Container: Keep the container tightly sealed when not in use.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[8\]](#)[\[12\]](#)
- Location: Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[7\]](#)[\[8\]](#) A recommended storage temperature is between 2–8 °C.[\[2\]](#)
- Security: Store in a locked cabinet or secure area to prevent unauthorized access.[\[5\]](#)[\[7\]](#)[\[9\]](#)

Emergency and Disposal Plans

Spill Response Protocol

In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[\[1\]](#)[\[5\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Remove Ignition Sources: Eliminate all potential sources of ignition from the vicinity.[\[8\]](#)[\[11\]](#)
- Wear PPE: Don appropriate PPE, including respiratory protection if necessary, before addressing the spill.[\[1\]](#)[\[5\]](#)[\[8\]](#)

- Containment: Cover drains and contain the spill using an inert, non-combustible absorbent material such as sand, diatomaceous earth, or a universal binder.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)
- Collection: Carefully collect the absorbed material and place it into a suitable, sealed container labeled for chemical waste.[\[8\]](#)[\[11\]](#)
- Decontamination: Clean the spill area thoroughly. A wash with 60-70% ethanol followed by a soap and water solution can be effective.[\[11\]](#)
- Environmental Protection: Prevent the spilled material from entering drains, sewers, or waterways.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[8\]](#)[\[12\]](#)

First Aid Measures

- If Swallowed: Aspiration hazard. May be fatal if swallowed and enters airways.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)
Immediately call a poison control center or doctor. Do NOT induce vomiting.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- If on Skin: May cause an allergic skin reaction.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[8\]](#) Immediately wash the affected area with plenty of soap and water.[\[5\]](#)[\[8\]](#)[\[9\]](#) If irritation or a rash develops, seek medical attention.
[\[5\]](#)[\[8\]](#)[\[9\]](#)
- If in Eyes: Rinse cautiously with water for several minutes.[\[2\]](#) If wearing contact lenses, remove them if it is easy to do so. Continue rinsing and seek medical advice.[\[1\]](#)[\[2\]](#)
- If Inhaled: Move the individual to fresh air.[\[1\]](#)[\[2\]](#)[\[5\]](#) If breathing becomes difficult, seek immediate medical attention.[\[1\]](#)[\[9\]](#)

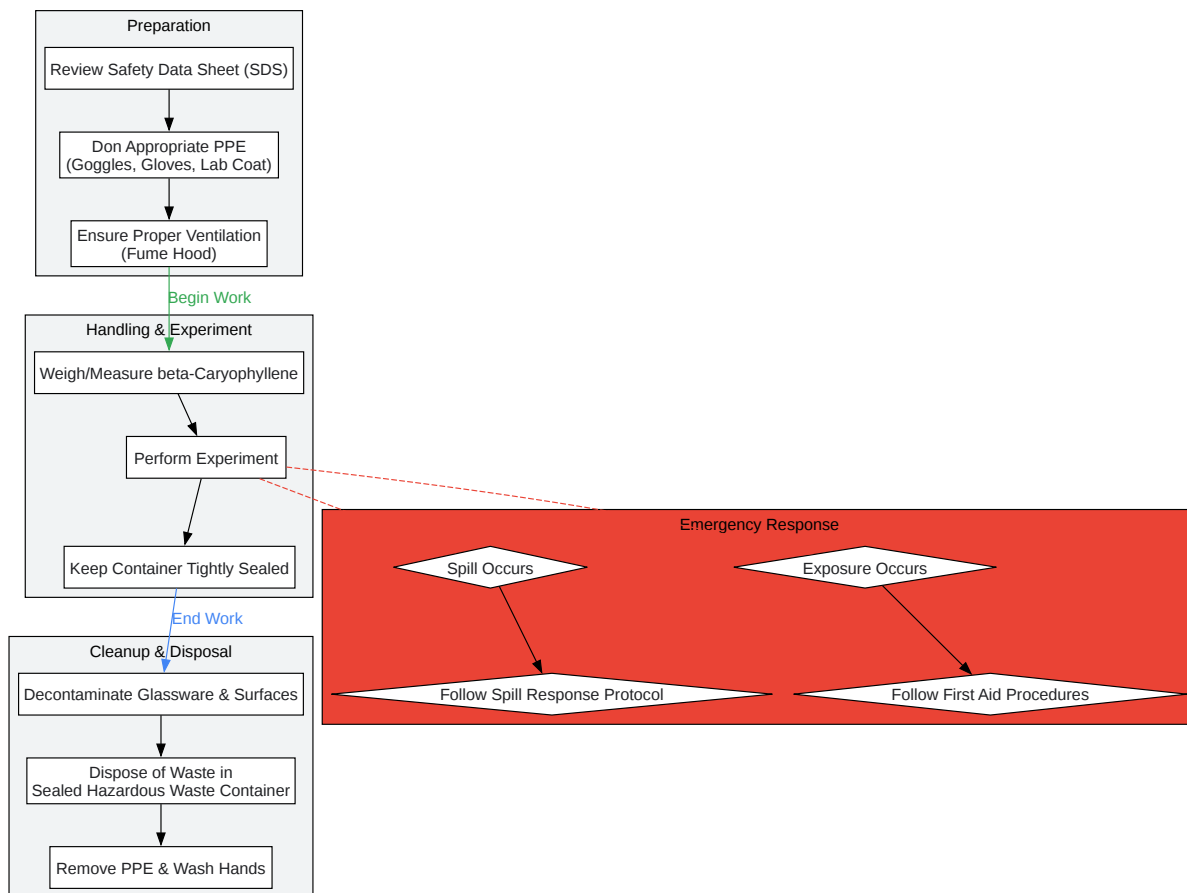
Disposal Plan

Chemical waste must be handled and disposed of in accordance with all applicable local, state, and federal regulations.[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[12\]](#)

- Waste Collection: Collect waste **beta-Caryophyllene** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container.[\[8\]](#)[\[11\]](#)
- Hazardous Waste: This material and its container may be classified as hazardous waste and must be disposed of accordingly.[\[9\]](#)

- Environmental Precaution: Do not allow the chemical waste to enter the sewer system or the environment.[\[5\]](#)
- Professional Disposal: Arrange for disposal through a licensed professional waste disposal service.

Workflow for Handling beta-Caryophyllene



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. carlroth.com:443 [carlroth.com:443]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. agilent.com [agilent.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. consolidated-chemical.com [consolidated-chemical.com]
- 7. files.trueterpenes.com [files.trueterpenes.com]
- 8. directpcw.com [directpcw.com]
- 9. vigon.com [vigon.com]
- 10. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 11. BETA-CARYOPHYLLENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 12. download.basf.com [download.basf.com]
- To cite this document: BenchChem. [Personal protective equipment for handling beta-Caryophyllene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668595#personal-protective-equipment-for-handling-beta-caryophyllene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com